Technical Guide: 2-Chloro-6-(trifluoromethyl)isonicotinaldehyde

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Compound of Interest

Compound Name:	*2-Chloro-6-(trifluoromethyl)isonicotinaldehyde*
CAS No.:	*1060807-47-7*
Cat. No.:	*B581015*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde**, a key building block in modern medicinal and agricultural chemistry. The strategic incorporation of both a chloro and a trifluoromethyl group onto the isonicotinaldehyde scaffold imparts unique electronic properties and metabolic stability, making it a valuable precursor for the synthesis of complex molecular architectures. This document details its chemical and physical properties, outlines a plausible synthetic pathway based on established chemical transformations, and provides detailed experimental protocols for key steps. Its significance in drug discovery is highlighted through its application as a versatile intermediate in the development of novel therapeutic agents.

Chemical and Physical Properties

2-Chloro-6-(trifluoromethyl)isonicotinaldehyde is a substituted pyridine derivative with the aldehyde group at the 4-position. The presence of the electron-withdrawing trifluoromethyl

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group and the chloro substituent significantly influences the reactivity of the pyridine ring and the aldehyde functionality.

Table 1: Chemical and Physical Properties[1]

Property	Value
IUPAC Name	2-chloro-6-(trifluoromethyl)pyridine-4-carbaldehyde
CAS Number	1060807-47-7
Molecular Formula	$C_7H_3ClF_3NO$
Molecular Weight	209.55 g/mol
Purity	≥95%
Appearance	Data not available
Boiling Point	225.3 °C at 760 mmHg
Melting Point	Data not available

Table 2: Safety Information[2]

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Synthesis and Discovery

The discovery of **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde** is intrinsically linked to the broader exploration of trifluoromethyl-substituted pyridines in drug discovery. The introduction of a trifluoromethyl group is a well-established strategy to enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets. While a specific "discovery" paper

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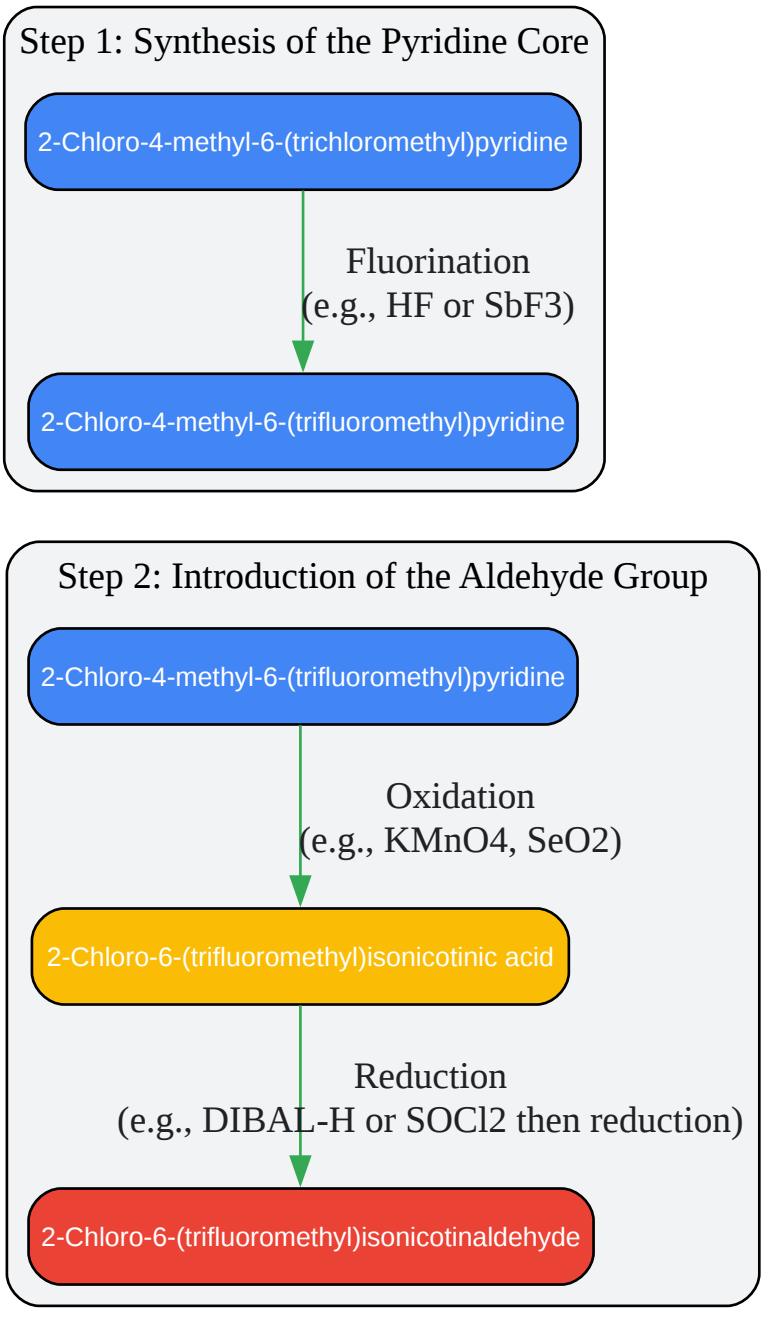
for this exact molecule is not readily available, its synthesis is a logical extension of established pyridine chemistry.

The most plausible synthetic route involves a multi-step process starting from a readily available picoline derivative. The general strategy is as follows:

- Chlorination and Fluorination: Introduction of the chloro and trifluoromethyl groups onto the pyridine ring.
- Introduction of the Aldehyde Functionality: Conversion of a suitable precursor at the 4-position to the aldehyde.

A logical synthetic pathway is outlined below.

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Caption: Proposed synthetic workflow for **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde**.

Experimental Protocols

The following protocols are detailed methodologies for the key synthetic transformations illustrated in the workflow above. These are based on established procedures for analogous

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compounds and should be adapted and optimized for the specific substrate.

Protocol 1: Synthesis of 2-Chloro-4-methyl-6-(trifluoromethyl)pyridine

This protocol describes the fluorination of the trichloromethyl group of a suitable precursor.

Materials:

- 2-Chloro-4-methyl-6-(trichloromethyl)pyridine
- Anhydrous Hydrogen Fluoride (HF) or Antimony Trifluoride (SbF_3)
- High-pressure reactor

Procedure:

- In a high-pressure reactor, place 2-Chloro-4-methyl-6-(trichloromethyl)pyridine.
- Carefully add the fluorinating agent (e.g., anhydrous HF or SbF_3). The molar ratio of the fluorinating agent to the starting material should be optimized, typically in excess.
- Seal the reactor and heat to a temperature between 100-200 °C. The reaction is typically carried out under pressure.
- Maintain the reaction for several hours, monitoring the progress by GC-MS.
- After completion, cool the reactor to room temperature and carefully vent any excess pressure.
- Quench the reaction mixture with ice-water and neutralize with a suitable base (e.g., sodium carbonate solution).
- Extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

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- Purify the crude product by distillation or column chromatography to yield 2-Chloro-4-methyl-6-(trifluoromethyl)pyridine.

Protocol 2: Synthesis of 2-Chloro-6-(trifluoromethyl)isonicotinic acid

This protocol details the oxidation of the methyl group at the 4-position to a carboxylic acid.

Materials:

- 2-Chloro-4-methyl-6-(trifluoromethyl)pyridine
- Potassium permanganate ($KMnO_4$) or Selenium dioxide (SeO_2)
- Aqueous sulfuric acid or pyridine
- Sodium bisulfite
- Diethyl ether

Procedure:

- Dissolve 2-Chloro-4-methyl-6-(trifluoromethyl)pyridine in a suitable solvent (e.g., aqueous sulfuric acid for $KMnO_4$ or pyridine for SeO_2).
- Slowly add the oxidizing agent ($KMnO_4$ or SeO_2) in portions while maintaining the temperature (e.g., reflux).
- Monitor the reaction by TLC or GC-MS until the starting material is consumed.
- If using $KMnO_4$, decolorize the excess permanganate by adding a small amount of sodium bisulfite.
- Cool the reaction mixture and, if necessary, adjust the pH to be acidic.
- Extract the product, 2-Chloro-6-(trifluoromethyl)isonicotinic acid, with a suitable organic solvent like diethyl ether.

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- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- The crude acid can be purified by recrystallization.

Protocol 3: Synthesis of 2-Chloro-6-(trifluoromethyl)isonicotinaldehyde

This protocol describes the conversion of the isonicotinic acid to the corresponding aldehyde. This can be a two-step process involving the formation of an acid chloride followed by reduction.

Materials:

- 2-Chloro-6-(trifluoromethyl)isonicotinic acid
- Thionyl chloride ($SOCl_2$) or oxalyl chloride
- A reducing agent such as Diisobutylaluminium hydride (DIBAL-H) or a poisoned palladium catalyst (Rosenmund reduction)
- Anhydrous solvent (e.g., toluene, THF)

Procedure:

Step 3a: Formation of the Acid Chloride

- Reflux a solution of 2-Chloro-6-(trifluoromethyl)isonicotinic acid in an excess of thionyl chloride for 2-3 hours.
- Remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude 2-chloro-6-(trifluoromethyl)isonicotinoyl chloride is often used in the next step without further purification.

Step 3b: Reduction to the Aldehyde

- Method A: Rosenmund Reduction

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- Dissolve the crude acid chloride in an anhydrous solvent like toluene.
- Add a catalytic amount of a poisoned palladium catalyst (e.g., Pd/$BaSO_4$ with a quinoline-sulfur poison).
- Bubble hydrogen gas through the solution at a controlled temperature.
- Monitor the reaction progress carefully to avoid over-reduction to the alcohol.
- Upon completion, filter off the catalyst and concentrate the filtrate to obtain the crude aldehyde.

- Method B: Reduction with DIBAL-H
  - Dissolve the crude acid chloride in an anhydrous solvent like THF or toluene and cool to -78 °C under an inert atmosphere.
  - Slowly add a solution of DIBAL-H (typically 1.1 equivalents) in a suitable solvent.
  - Stir the reaction at -78 °C for a few hours.
  - Quench the reaction by the slow addition of methanol, followed by water or a saturated solution of Rochelle's salt.
  - Allow the mixture to warm to room temperature and stir until two clear layers form.
  - Separate the organic layer, and extract the aqueous layer with an organic solvent.
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate.

Purification:

The crude **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde** can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexanes and ethyl acetate).

Applications in Drug Discovery

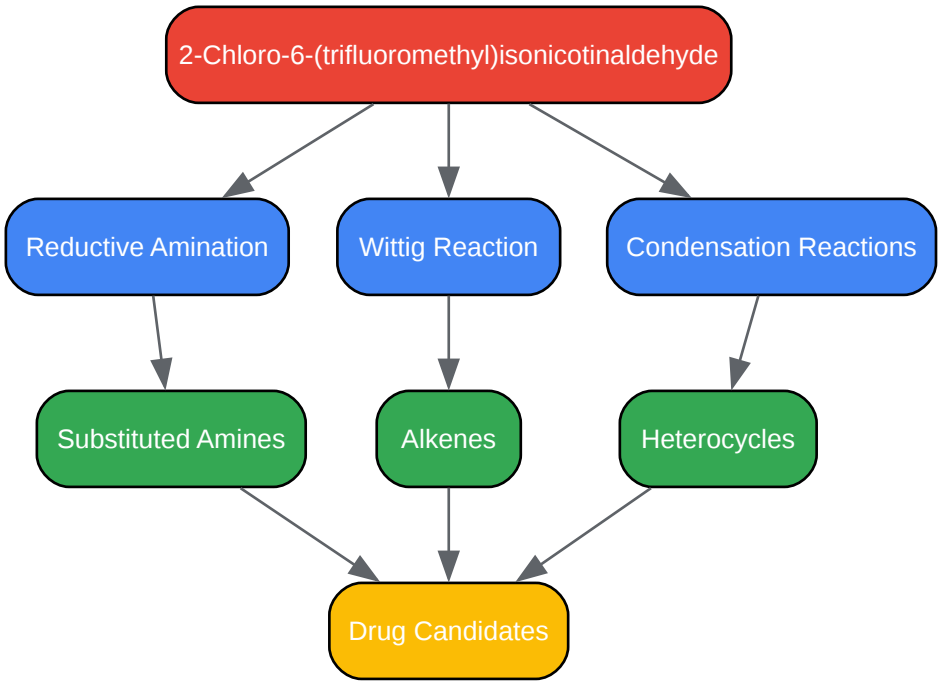
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The trifluoromethyl group is a bioisostere of a methyl group but with significantly different electronic properties. Its strong electron-withdrawing nature and high lipophilicity make it a valuable substituent in drug design. **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde** serves as a versatile starting material for introducing this important pharmacophore into a wide range of molecular scaffolds.

The aldehyde functionality is a key reactive handle for various chemical transformations, including:

- Reductive amination: To form substituted amines.
- Wittig and related reactions: To form alkenes.
- Condensation reactions: To form various heterocyclic systems.
- Oxidation: To the corresponding carboxylic acid.
- Reduction: To the corresponding alcohol.

These transformations allow for the construction of diverse libraries of compounds for screening against various biological targets.



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Caption: Role of the title compound in the synthesis of diverse chemical entities for drug discovery.

Conclusion

2-Chloro-6-(trifluoromethyl)isonicotinaldehyde is a strategically important intermediate for the synthesis of novel compounds in the pharmaceutical and agrochemical industries. Its synthesis, while multi-stepped, relies on well-established chemical principles. The detailed protocols and synthetic workflow provided in this guide offer a solid foundation for researchers to produce and utilize this valuable building block in their discovery programs. The unique combination of substituents makes it a powerful tool for modulating the physicochemical and biological properties of target molecules, ensuring its continued relevance in the field of organic and medicinal chemistry.

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